

(Z,Z)-2,4-Heptadiene structural formula

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Compound of Interest

Compound Name: 2,4-Heptadiene

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An In-depth Technical Guide to (Z,Z)-2,4-Heptadiene

Introduction

(Z,Z)-2,4-Heptadiene, also known as cis-2,cis-4-heptadiene, is a conjugated diene with the molecular formula C_7H_{12} .^{[1][2]} As one of the stereoisomers of 2,4-heptadiene, its distinct geometric arrangement influences its physical properties and chemical reactivity.^{[2][3][4][5]} This guide provides a comprehensive overview of its structural formula, physicochemical properties, and a detailed experimental protocol for its synthesis, tailored for researchers and professionals in organic chemistry and drug development.

Chemical Structure and Properties

The structure of (Z,Z)-2,4-Heptadiene features a seven-carbon chain with two double bonds located at the second and fourth positions. The "(Z,Z)" designation indicates that the substituent groups on each double bond are on the same side (cis configuration).

IUPAC Name: (2Z,4Z)-hepta-2,4-diene^[1] Synonyms: cis-2,cis-4-heptadiene^{[1][2]} Molecular Formula: C_7H_{12} ^{[1][2]} InChIKey: XTJLXXCARCJVPJ-VKLRWAGZSA-N^{[1][2]}

Physicochemical Data

A summary of the key computed and experimental properties of (Z,Z)-2,4-Heptadiene is presented below.

Property	Value	Source
Molecular Weight	96.17 g/mol	PubChem[1]
Monoisotopic Mass	96.093900383 Da	PubChem[1]
XLogP3	2.7	PubChem[1]
Kovats Retention Index (Semi-standard non-polar)	754.6, 749.9	NIST Mass Spectrometry Data Center[1]

Note: A comprehensive list of physical properties such as boiling point, enthalpy of vaporization, and critical temperature for **2,4-Heptadiene** isomers is available in chemical databases like Cheméo, though specific values for the (Z,Z) isomer may vary.[6]

Synthesis of (Z,Z)-2,4-Heptadiene

The stereoselective synthesis of (Z,Z)-**2,4-Heptadiene** can be achieved through the reduction of a suitable alkyne precursor. The following protocol is based on the hydralumination of 2-hepten-4-yne, which provides a pathway to the (Z,Z) isomer.

Experimental Protocol: Synthesis via Hydralumination

This method involves the preparation of an enyne intermediate followed by a stereoselective reduction.

Materials:

- Propylene oxide
- Ethynylmagnesium bromide
- p-Toluenesulfonyl chloride (TsCl)
- Pyridine
- Sodium amide (NaNH₂)
- Ethyl bromide (EtBr)

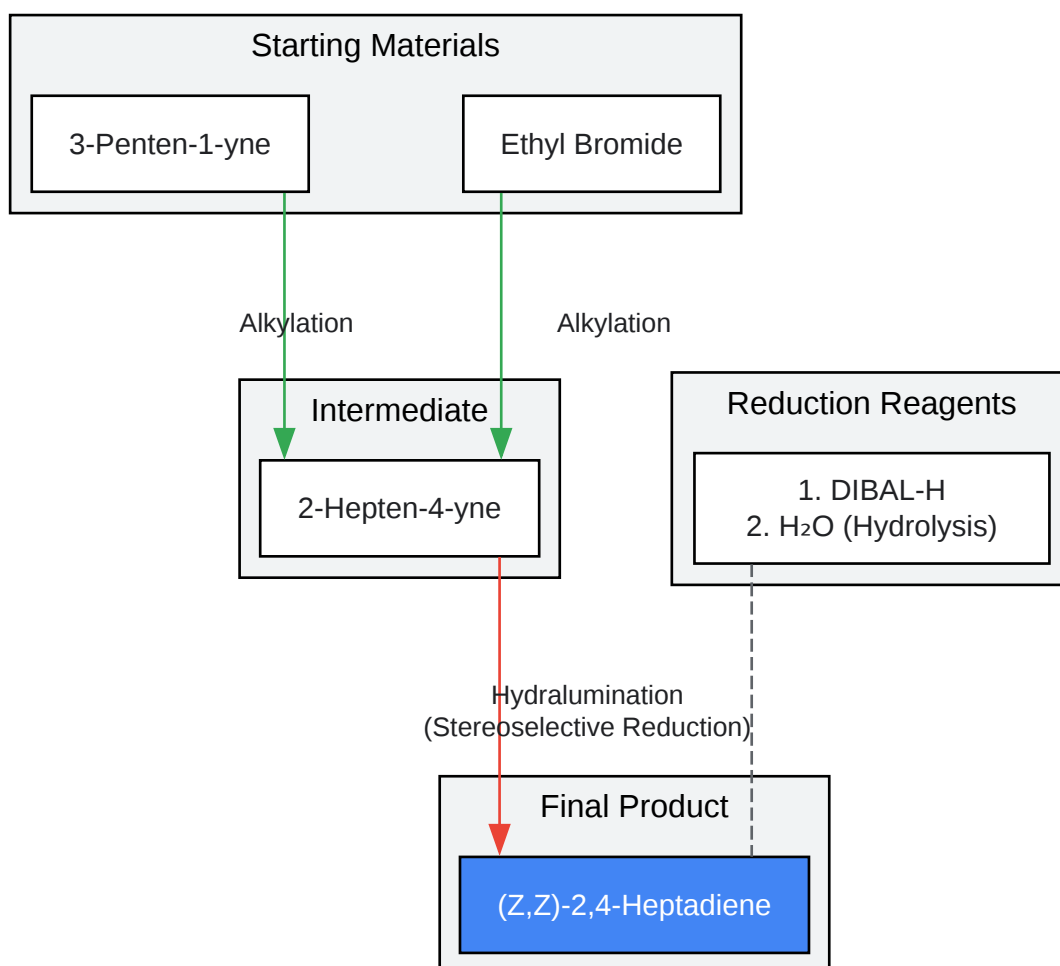
- Diisobutylaluminum hydride (DIBAL-H) in hexane
- Anhydrous diethyl ether
- Hexane
- Saturated ammonium chloride solution
- Anhydrous magnesium sulfate (MgSO_4)

Methodology:

- Preparation of 1-pentyn-3-ol: Ethynylation of propylene oxide is carried out using a Grignard reagent like ethynylmagnesium bromide in an anhydrous ether solution under an inert atmosphere. The reaction is quenched with a saturated ammonium chloride solution to yield 1-pentyn-3-ol after workup and purification.
- Tosylation: The resulting alcohol (1-pentyn-3-ol) is then tosylated using p-toluenesulfonyl chloride in pyridine to form the corresponding tosylate.
- Elimination to form 3-Penten-1-yne: The tosylate undergoes base-catalyzed elimination with a strong base such as sodium amide to produce a mixture of (E)- and (Z)-3-penten-1-yne.
- Alkylation to form 2-Hepten-4-yne: The terminal alkyne of the 3-penten-1-yne mixture is alkylated with ethyl bromide. This step introduces the additional two carbons required for the heptadiene backbone, resulting in a mixture of (E)- and (Z)-2-hepten-4-yne.
- Stereoselective Hydralumination-Hydrolysis: The mixture of 2-hepten-4-yne diastereomers is subjected to hydralumination using diisobutylaluminum hydride (DIBAL-H) in hexane. The bulky DIBAL-H reagent selectively adds across the alkyne. Subsequent hydrolysis of the resulting organoaluminum intermediate yields (Z,Z)-**2,4-heptadiene**.^[7] Careful monitoring of the reaction is crucial, as the reaction rates for the E and Z diastereomers can differ, allowing for stereoselective synthesis.^[7]
- Purification: The final product is purified by fractional distillation to isolate the (Z,Z)-**2,4-heptadiene** isomer.

Visualization of Synthetic Pathway

The following diagram illustrates the key steps in the synthesis of (Z,Z)-2,4-Heptadiene from a 3-penten-1-yne intermediate.



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Caption: Synthetic workflow for (Z,Z)-2,4-Heptadiene.

Concluding Remarks

(Z,Z)-2,4-Heptadiene is a specific stereoisomer of a simple conjugated diene. While direct applications in drug development are not prominent, its synthesis and characterization are relevant for fundamental organic chemistry research. The conjugated diene motif is a valuable functional group in organic synthesis, serving as a precursor for various transformations,

including Diels-Alder reactions. The detailed synthetic protocol and structural data provided herein serve as a valuable resource for chemists exploring the reactivity and potential applications of such compounds.

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